# Technical Support Center: N-(3-aminophenyl)morpholine-4-carboxamide Analytical Standard

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| *Compound of Interest* | |
|---|---|
| *Compound Name:* | *N-(3-aminophenyl)morpholine-4-carboxamide* |
| *CAS No.:* | *919833-30-0* |
| *Cat. No.:* | *B1384886* |

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## Executive Summary & Compound Profile

**N-(3-aminophenyl)morpholine-4-carboxamide** is a critical urea-based building block, often utilized in the synthesis of kinase inhibitors and other heterocyclic pharmaceuticals. As a Senior Application Scientist, I have observed that users frequently encounter discrepancies between Certificate of Analysis (CoA) values and in-house re-analysis.

These discrepancies rarely indicate a "bad batch" but rather stem from the compound's specific physicochemical susceptibilities—primarily the oxidative instability of the electron-rich aniline moiety and the hygroscopic nature of the morpholine ring. This guide provides the causal logic and protocols to validate and maintain the integrity of your standard.

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| Property | Specification | Critical Note |
|---|---|---|
| CAS No. | 919833-30-0 | Verify against CoA. |
| Molecular Weight | 221.26 g/mol | M+H observed at ~222.1 Da (ESI+). |
| Reactive Moiety | Primary aromatic amine (-$NH_2$) | High Oxidation Risk: Prone to forming colored azo/nitroso species upon air exposure. |
| Solubility | DMSO, Methanol, Ethanol | Limited aqueous solubility at neutral pH. |

# Troubleshooting Guide (Q&A)

## Q1: My standard powder has turned from off-white to a light brown/pink. Is it degraded?

Diagnosis: Likely Surface Oxidation. Technical Insight: The 3-aminophenyl group is an electron-rich aniline derivative. Upon exposure to oxygen and light, primary aromatic amines undergo radical oxidation to form quinone imines or azo-dimers. These impurities have extremely high extinction coefficients in the UV-Vis range. Impact: Even trace oxidation (<0.5% molar) can cause significant discoloration. Action:

- Do not discard immediately.
- Run a 1H-NMR in DMSO-d6. Oxidation products often lack distinct protons or exist in such low molar concentrations that they are invisible in NMR despite the color.
- If NMR confirms structure >95%, the material is suitable for biological assays but requires repurification for precise kinetic studies.

## Q2: HPLC purity is significantly lower (e.g., 85%) than the CoA (98%), but NMR looks clean. Why?

Diagnosis:Detector Response Discrepancy (UV vs. Molar). Technical Insight: As mentioned above, oxidative impurities (azo compounds) absorb UV light much more strongly (254 nm/280 nm) than the parent aniline.

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- HPLC (UV): Overestimates impurities due to high molar extinction coefficients (

  ) of oxidized byproducts.
- NMR: Represents true molar ratio. Action:
- Rely on qNMR (Quantitative NMR) using an internal standard (e.g., maleic acid) for absolute purity determination.
- Change HPLC detection to 210 nm (amide bond absorption) to minimize the bias from colored aromatic impurities, or use ELSD/CAD detection which is more mass-proportional.

## Q3: I see a "ghost peak" in LC-MS with Mass +18 or +23.

Diagnosis:Adduct Formation, not impurity. Technical Insight:

- +23 Da: Sodium adduct

  . Common if glass solvents are used.
- +18 Da: Water adduct or hydrate formation in the source.
- Real Impurity Warning: If you see a peak at -43 Da (loss of carbamoyl group) or +16 Da (N-oxide), these are genuine degradation products.

## Q4: The compound precipitates when diluted into aqueous media for cell assays.

Diagnosis:pH-Dependent Solubility. Technical Insight: The morpholine nitrogen is weakly basic (

), and the aniline is weakly basic (

). At neutral pH (7.4), the molecule is largely uncharged and hydrophobic. Action:

- Create a 1000x stock in DMSO.
- Dilute into media rapidly with vortexing.

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- Ensure final DMSO concentration is <0.5% to avoid cytotoxicity, but sufficient to keep the "solvent shell" around the urea.

# Validated Analytical Protocols

## Protocol A: Stability-Indicating HPLC Method

Use this method to separate the parent compound from oxidative degradants and hydrolysis products (1,3-phenylenediamine).

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 µm, 4.6 x 100 mm).
- Mobile Phase A: 0.1% Formic Acid in Water (Prevents amine tailing).
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 95% B over 10 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: 254 nm (aromatic) and 210 nm (amide/urea backbone).
- Pass Criteria: Main peak retention time ~4-6 min. Impurity peaks at RRT 0.8 (hydrolysis product) or RRT 1.2 (oxidation dimers).

## Protocol B: Proper Storage & Handling

- Arrival: Immediately store at -20°C.
- Desiccation: Store the vial inside a secondary container with active desiccant (silica gel). Morpholine ureas are hygroscopic; water uptake accelerates hydrolysis.
- Inert Gas: After every use, purge the headspace with Argon or Nitrogen before recapping. This is critical to prevent the "browning" oxidation described in Q1.

# Diagnostic Logic Pathways

## Figure 1: Purity Discrepancy Troubleshooting Tree

Use this logic flow when HPLC data contradicts NMR data.

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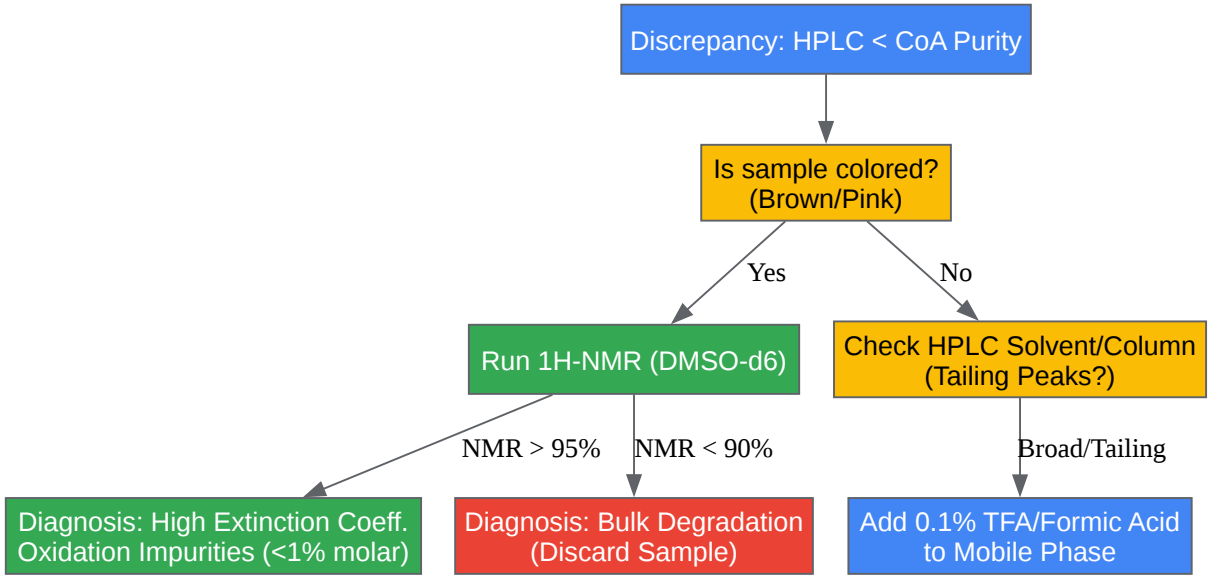


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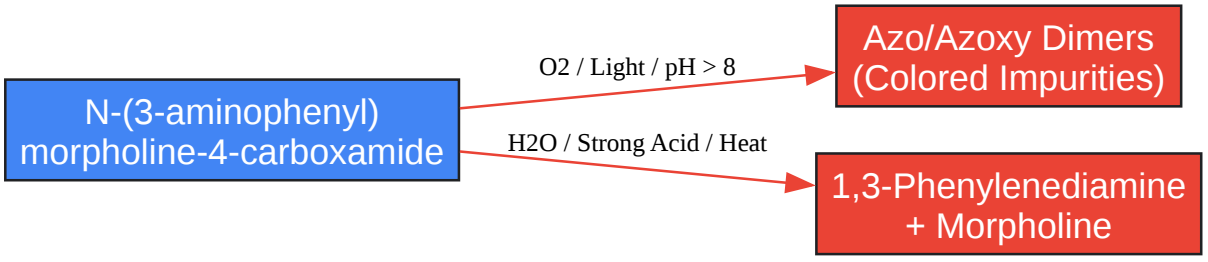
Caption: Decision matrix for resolving purity discrepancies between UV-HPLC and NMR.

## Figure 2: Degradation Pathways

Understanding how the molecule breaks down helps identify impurity peaks.

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Caption: Primary degradation pathways: Oxidative dimerization of the aniline (storage issue) and hydrolytic cleavage of the urea (solvent/pH issue).

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## References


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- Verma, S., et al. (2013).Synthesis of Phenylurea Derivatives & Their Evaluation as Antihyperglycaemic Agents.[1] Indo Global Journal of Pharmaceutical Sciences.[1] Retrieved February 3, 2026, from [Link]


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